

# Propylene Glycol Acrylate: A Comprehensive Technical Guide for Scientific and Research Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Propylene glycol acrylate*

CAS No.: 25584-83-2

Cat. No.: B1591637

[Get Quote](#)

This in-depth guide provides a comprehensive overview of **propylene glycol acrylate**, a versatile monomer with significant applications across various scientific and industrial domains. From its fundamental chemical structure to its diverse applications in materials science and drug development, this document serves as a critical resource for researchers, scientists, and professionals.

## Molecular Structure and Chemical Identity

**Propylene glycol acrylate**, systematically known as propane-1,2-diol;prop-2-enoic acid, is an acrylate ester formed from the reaction of propylene glycol and acrylic acid.<sup>[1][2]</sup> Its unique molecular architecture, featuring both a reactive acrylate group and a hydroxyl group, imparts a valuable combination of properties that make it a key building block in polymer synthesis.

The presence of the acrylate group allows for polymerization, typically via free-radical mechanisms, to form a wide range of polymeric materials. The hydroxyl group provides a site for further chemical modification, enabling the creation of functionalized polymers with tailored properties.

Several identifiers are used to categorize this compound:

- CAS Number: 25584-83-2[1][2]
- Molecular Formula: C6H12O4[1][2]
- IUPAC Name: propane-1,2-diol;prop-2-enoic acid[1][2]

It is important to distinguish between propylene glycol monoacrylate and its diacrylate counterpart, as their functionalities and resulting polymer structures differ significantly. Propylene glycol diacrylate possesses two acrylate groups, leading to cross-linked polymer networks.[3]

## Physicochemical Properties

The physical and chemical properties of **propylene glycol acrylate** are crucial for its handling, processing, and application. It exists as a clear, colorless liquid under standard conditions.[2]

| Property         | Value   | Source(s) |
|------------------|---|-----------|
| Molecular Weight | 130.14 g/mol                                  | [1]       |
| Density          | Approximately 1.049 - 1.06 g/cm <sup>3</sup>  | [1][4]    |
| Boiling Point    | Approximately 202 °C                          | [1]       |
| Refractive Index | ~1.451  | [5][6][7] |
| Flash Point      | 100 °C (closed cup)                           | [4][5]    |
| Solubility       | Miscible with water and many organic solvents | [4][8]    |

Note: Some properties may vary slightly depending on the specific isomer and purity.

The miscibility of **propylene glycol acrylate** with a broad range of solvents is a significant advantage in many formulations, allowing for homogeneous reaction mixtures and uniform coatings.[4][8]

## Synthesis and Polymerization

The synthesis of **propylene glycol acrylate** can be achieved through several chemical routes. The choice of synthesis method often depends on the desired purity, scale of production, and available starting materials.

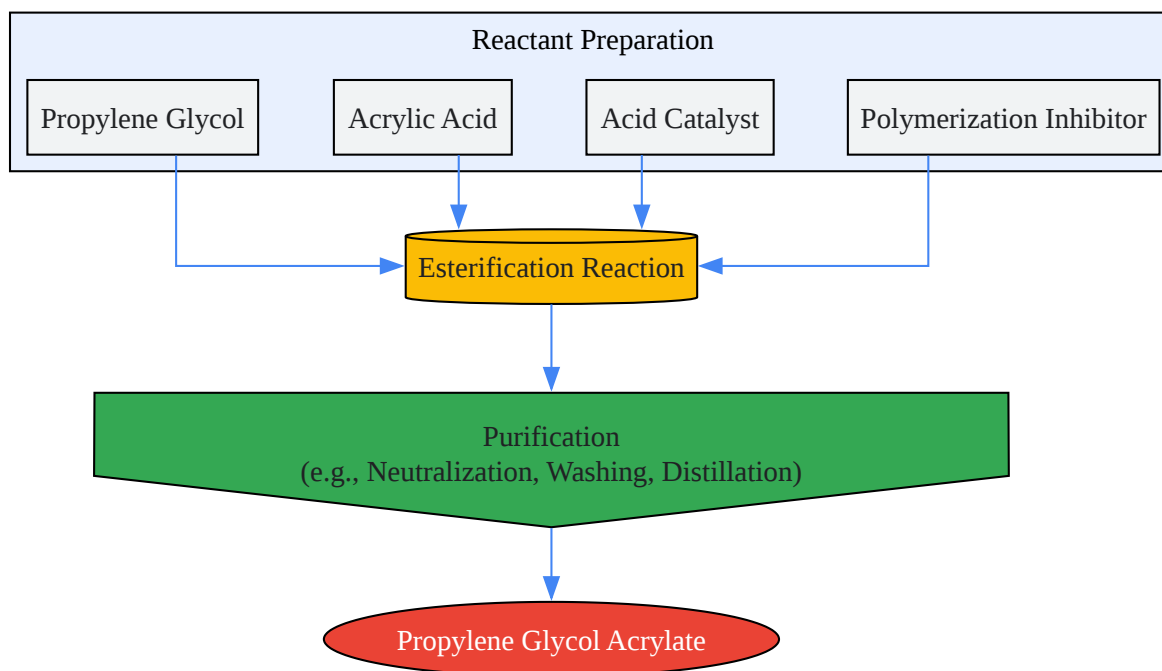
### Synthesis Methodologies

**Direct Esterification:** This is a common method involving the reaction of propylene glycol with acrylic acid in the presence of an acid catalyst and a polymerization inhibitor to prevent premature polymerization of the acrylate monomer.<sup>[1]</sup>

**Reaction with Propylene Oxide:** An alternative route involves the ring-opening reaction of propylene oxide with acrylic acid.<sup>[4]</sup> This method can offer high yields and selectivity.

**Sustainable Routes:** Emerging research focuses on bio-based synthesis pathways, such as the conversion of glycerol, a byproduct of biodiesel production, into **propylene glycol acrylate**.<sup>[1]</sup>

The following diagram illustrates a generalized workflow for the direct esterification synthesis of **propylene glycol acrylate**.



[Click to download full resolution via product page](#)

Caption: A schematic of the direct esterification process for **propylene glycol acrylate** synthesis.

## Polymerization Mechanisms

**Propylene glycol acrylate** readily undergoes polymerization through free-radical mechanisms. This can be initiated by thermal initiators, photoinitiators, or high-energy radiation. The resulting poly(**propylene glycol acrylate**) can be a linear polymer or, if diacrylate monomers are included, a cross-linked network.<sup>[3]</sup> The ability to control the extent of polymerization and cross-linking is fundamental to tailoring the material properties for specific applications.

## Key Applications in Research and Development

The unique combination of a reactive acrylate group and a hydrophilic propylene glycol backbone makes this monomer highly valuable in a multitude of applications.

## Polymer and Materials Science

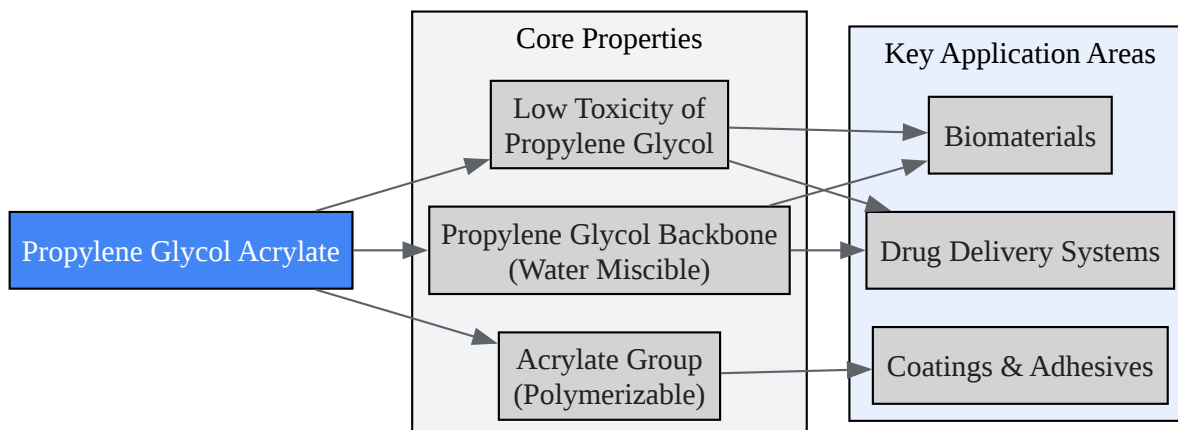
- Coatings and Adhesives: **Propylene glycol acrylate** is a key component in the formulation of coatings, inks, and adhesives.[1] Its ability to form durable and flexible films upon curing makes it suitable for a wide range of substrates.
- Resin Modification: It can be used as a reactive diluent for resins, reducing viscosity and improving processing characteristics without significantly compromising the final properties of the cured material.
- Hydrogels: The hydrophilic nature of the propylene glycol unit makes it a suitable monomer for the synthesis of hydrogels, which have applications in areas such as soft contact lenses and superabsorbent materials.

## Drug Delivery and Biomedical Applications

The biocompatibility of propylene glycol makes its acrylate derivatives attractive for biomedical applications.

- Nanoparticle Formulation: **Propylene glycol acrylate** can be polymerized to form nanoparticles for drug delivery systems.[1] These nanoparticles can encapsulate hydrophobic drugs, enhancing their solubility and bioavailability.
- Biomaterial Surface Modification: The monomer can be grafted onto the surfaces of biomaterials to improve their biocompatibility and reduce protein fouling.

The following diagram illustrates the logical relationship of **propylene glycol acrylate's** properties to its primary applications.



[Click to download full resolution via product page](#)

Caption: The relationship between the core properties and applications of **propylene glycol acrylate**.

## Safety and Handling

While propylene glycol itself is generally regarded as safe (GRAS) for use in food and pharmaceuticals, **propylene glycol acrylate** is a reactive chemical that requires careful handling.[9]

- Toxicity: It is considered toxic if swallowed, inhaled, or absorbed through the skin.[1]
- Irritation: It can cause skin and eye irritation.[1][10][11]
- Sensitization: May cause an allergic skin reaction.[1][10][11]

Experimental Protocol: Standard Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- Use safety glasses or goggles to protect the eyes from splashes.
- A lab coat should be worn to protect clothing.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. The container should be tightly closed. Polymerization can be initiated by heat or light, so storage in an opaque container is recommended. Inhibitors are often added to commercial preparations to prevent spontaneous polymerization.[5]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

## Conclusion

**Propylene glycol acrylate** is a monomer of significant industrial and scientific importance. Its versatile chemical nature, arising from the combination of a polymerizable acrylate function and a biocompatible, hydrophilic propylene glycol moiety, enables its use in a vast array of applications, from high-performance coatings to advanced drug delivery systems. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible use in research and development.

## References

- ChemBK. (n.d.). PROPYLENE GLYCOL MONOACRYLATE. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Propylene glycol. Retrieved from [\[Link\]](#)
- Silver Fern Chemical Inc. (2025, February 5). Versatile Industrial Applications of Propylene Glycol. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Hydroxypropyl acrylate. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). TRIPROPYLENE GLYCOL DIACRYLATE. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 7). Influence of Ethylene Glycol and Propylene Glycol on Polymer Diffusion in Poly(butyl acrylate-co-methyl methacrylate) Latex Films. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Review Co-polymerization of Acrylates. Retrieved from [[Link](#)]
- Google Patents. (n.d.). A kind of preparation method of propylene glycol diacrylate.
- New Jersey Department of Health. (n.d.). Propylene Glycol - Hazardous Substance Fact Sheet. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). HEALTH EFFECTS - Toxicological Profile for Propylene Glycol. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. Buy Propylene glycol acrylate | 25584-83-2 [[smolecule.com](#)]
  2. Hydroxypropyl acrylate | C6H12O4 | CID 16213126 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
  3. [tandfonline.com](#) [[tandfonline.com](#)]
  4. [chembk.com](#) [[chembk.com](#)]
  5. Poly(propylene glycol) acrylate average Mn 475, monomethyl ether hydroquinone 200-400ppm inhibitor 50858-51-0 [[sigmaaldrich.com](#)]
  6. POLY(PROPYLENE GLYCOL) ACRYLATE | 50858-51-0 [[chemicalbook.com](#)]
  7. POLY(PROPYLENE GLYCOL) ACRYLATE Three Chongqing Chemdad Co. , Ltd [[chemdad.com](#)]
  8. Propylene glycol - Wikipedia [[en.wikipedia.org](#)]
  9. HEALTH EFFECTS - Toxicological Profile for Propylene Glycol - NCBI Bookshelf [[ncbi.nlm.nih.gov](#)]
  10. [cdn.vanderbilt.edu](#) [[cdn.vanderbilt.edu](#)]
  11. [sigmaaldrich.cn](#) [[sigmaaldrich.cn](#)]
- To cite this document: BenchChem. [Propylene Glycol Acrylate: A Comprehensive Technical Guide for Scientific and Research Applications]. BenchChem, [2026]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b1591637/docs#propylene-glycol-acrylate-a-comprehensive-technical-guide-for-scientific-and-research-applications>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)